

# Chemical Profile and Source of Isovestitol

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## Compound Focus: Isovestitol

CAS No.: 63631-42-5

Cat. No.: S13228504

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**Isovestitol** is an isoflavanoid compound that can be isolated from the roots of the plant *Sesbania grandiflora* [1]. The table below summarizes its key identifying characteristics, which are crucial for developing an analytical method.

Property	Description
IUPAC Name	7,4'-dihydroxy-2'-methoxyisoflavan [1]
Molecular Formula	C <sub>16</sub> H <sub>16</sub> O <sub>4</sub> [1]
Molecular Weight	272.30 g/mol [1]
UV Absorption	$\lambda_{\max}$ 227 nm and 284 nm [1]
Plant Source	Roots of <i>Sesbania grandiflora</i> [1]

## Proposed HPLC-UV Analysis Protocol

This protocol provides a starting point for the qualitative and quantitative analysis of **isovestitol**. You will need to optimize the parameters based on your specific instrument and sample matrix.

## Sample Preparation

- **Extraction:** The crude extract can be obtained from dried and powdered *S. grandiflora* root using methanol [1]. Further purification via column chromatography is typically required to isolate **isovestitol** before HPLC analysis [1].
- **Filtration:** Prior to injection, the final sample solution must be filtered through a 0.22 µm or 0.45 µm membrane filter to prevent column damage.

## Suggested HPLC-UV Conditions

The following conditions are recommended as a basis for method development and optimization.

Parameter	Recommended Condition
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Gradient of water (with 0.1% formic acid) and acetonitrile
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10-20 µL
Detection (UV)	284 nm (primary), with 227 nm as a secondary wavelength for confirmation [1]
Run Time	~20-30 minutes (to be optimized for peak elution and separation)

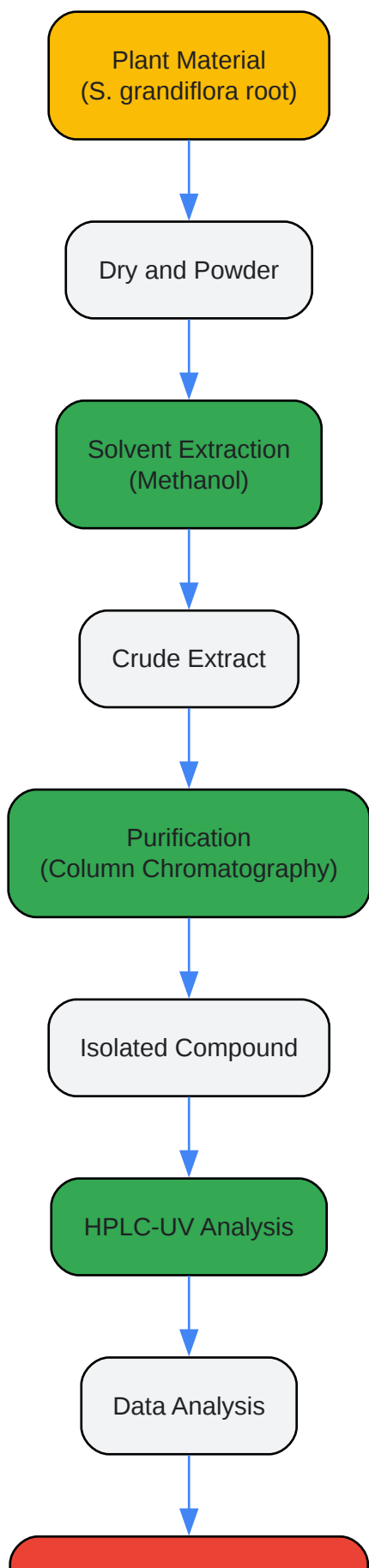
## Method Validation

For quantitative analysis, the method should be validated according to ICH guidelines to ensure it is suitable for its intended purpose. Key parameters to validate include:

- **Specificity:** No interference from other extract components at the **isovestitol** retention time.
- **Linearity and Range:** A calibration curve with at least 5 concentration levels.
- **Precision:** Repeatability (intra-day) and intermediate precision (inter-day).
- **Accuracy:** Through recovery studies, e.g., spiking with a known amount of standard.
- **Limit of Detection (LOD) and Quantification (LOQ).**

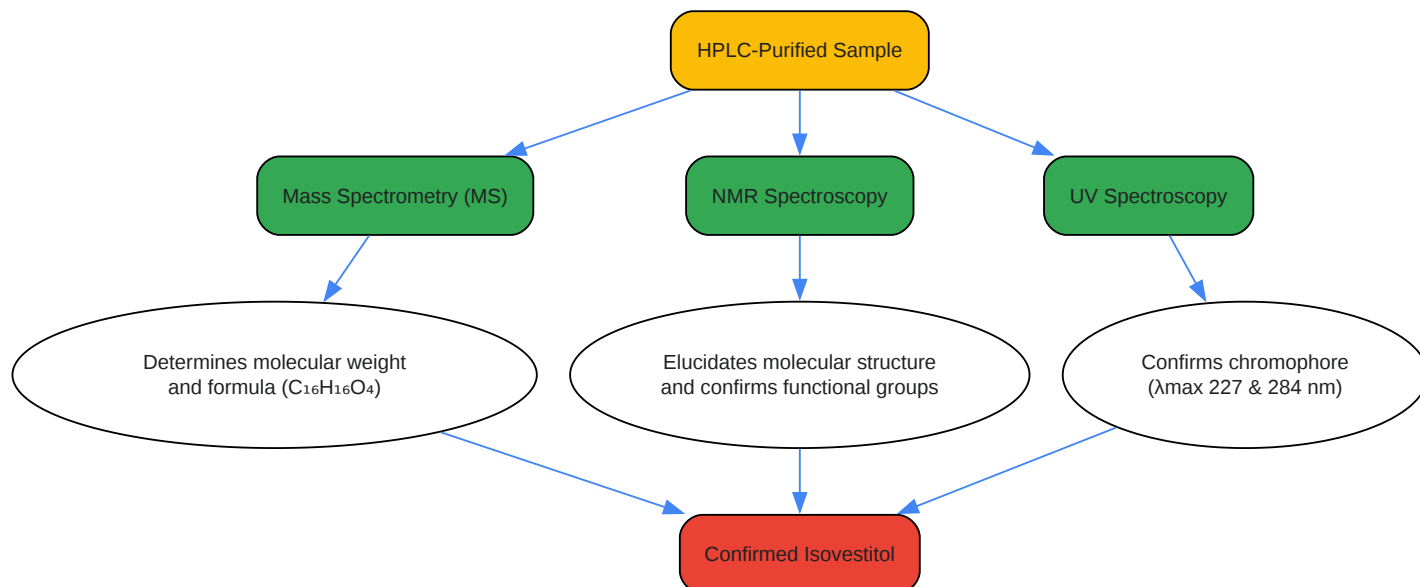
## Experimental Workflow and Identification Strategy

The following diagrams outline the overall analytical process and the multi-technique strategy for confirming the identity of **isovestitol**.



Identification &  
Quantification of Isovestitol

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## Potential Analytical Challenges and Tips

- **Co-elution:** The root extract of *S. grandiflora* contains other compounds like medicarpin and sativan [1]. A shallow gradient in the mobile phase may be necessary for optimal peak resolution.
- **Standard Availability:** A purified chemical standard of **isovestitol** is ideal for accurate quantification. Without one, identification relies heavily on spectroscopic techniques [1] [2].
- **MS/MS Confirmation:** As noted in research on propolis, **isovestitol** can be distinguished from similar compounds like neovestitol by its specific mass spectrometry fragmentation pathways [2].

## Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Poor peak shape (tailing)	Silanol interactions on column	Use a mobile phase with low pH (e.g., with formic acid)
No peak detected	Incorrect UV wavelength	Verify and use 284 nm as the primary detection wavelength [1]
Low resolution	Co-elution with other compounds	Optimize the acetonitrile/water gradient; reduce flow rate

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## References

1. The Chemical Components of Sesbania grandiflora Root ... [pmc.ncbi.nlm.nih.gov]
2. Brazilian red propolis extracts: study of chemical ... [sciencedirect.com]

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